

Application of Magnesium Iodide as a Co-catalyst in Iridium-Catalyzed Additions

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Compound of Interest

Compound Name: Magnesium diiodide

Cat. No.: B8816303

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Introduction

Magnesium iodide (MgI_2) has been identified as a highly effective co-catalyst in iridium(I)-catalyzed addition reactions, significantly enhancing reaction rates and product yields. This application is particularly notable in the synthesis of propargylic amines through the addition of silylacetylenes to imines. The use of MgI_2 as an additive allows for lower catalyst loading, shorter reaction times, and improved overall efficiency of the transformation, making it a valuable tool for researchers in organic synthesis and drug development.[1]

Key Advantages of Using MgI_2 as a Co-catalyst:

- **Accelerated Reaction Rates:** The addition of catalytic amounts of MgI_2 dramatically speeds up the iridium-catalyzed addition of silylacetylenes to imines.[1]
- **Increased Yields:** The presence of MgI_2 generally leads to higher isolated yields of the desired propargylic amine products.[1]
- **Reduced Catalyst Loading:** The enhanced reactivity allows for a reduction in the amount of the primary iridium catalyst required, which is economically and environmentally beneficial. [1]
- **Broad Substrate Scope:** The method is applicable to a wide variety of imines, including those derived from aromatic and aliphatic aldehydes, as well as ketimines.[1]

- Simplified Procedures: The reaction protocol is often straightforward, with simplified workup procedures that involve direct filtration through silica gel.^[1]

Data Presentation: Iridium-Catalyzed Addition of Trimethylsilylacetylene to Various Imines with MgI_2 Co-catalyst

The following table summarizes the quantitative data for the iridium-catalyzed addition of trimethylsilylacetylene to a range of imines, highlighting the effect of the MgI_2 co-catalyst. The data is compiled from a study by Fischer and Carreira (2004).^[1]

Entry	Imine Substrate	Ir Catalyst (mol%)	MgI ₂ (mol%)	Time (h)	Yield (%)
1	N-Benzylidene-4-methylaniline	0.5	2	1	95
2	N-(4-Methoxybenzylidene)-4-methylaniline	0.5	2	1	96
3	N-(4-Chlorobenzylidene)-4-methylaniline	0.5	2	1	94
4	N-(2-Naphthalenylmethylene)-4-methylaniline	0.5	2	1	95
5	N-(3-Phenylallylidene)-4-methylaniline	0.5	2	1	92
6	N-(Cyclohexylmethylene)-4-methylaniline	2.0	4	12	85
7	N-(1-Phenylethylidene)-4-methylaniline (Ketimine)	2.0	4	12	88

Experimental Protocols

General Protocol for the Iridium-Catalyzed Addition of Silylacetylenes to Imines using MgI_2 Co-catalyst

This protocol is adapted from the work of Fischer and Carreira in the synthesis of propargylic amines.^[1]

Materials:

- Iridium(I) catalyst precursor, e.g., $[\text{IrCl}(\text{COD})]_2$ (0.5-2.0 mol%)
- Magnesium iodide (MgI_2) (2-4 mol%)
- Imine (1.0 equiv)
- Silylacetylene (e.g., trimethylsilylacetylene) (1.2-1.5 equiv)
- Anhydrous tetrahydrofuran (THF)
- Inert atmosphere (Argon or Nitrogen)
- Standard glassware for anhydrous reactions

Procedure:

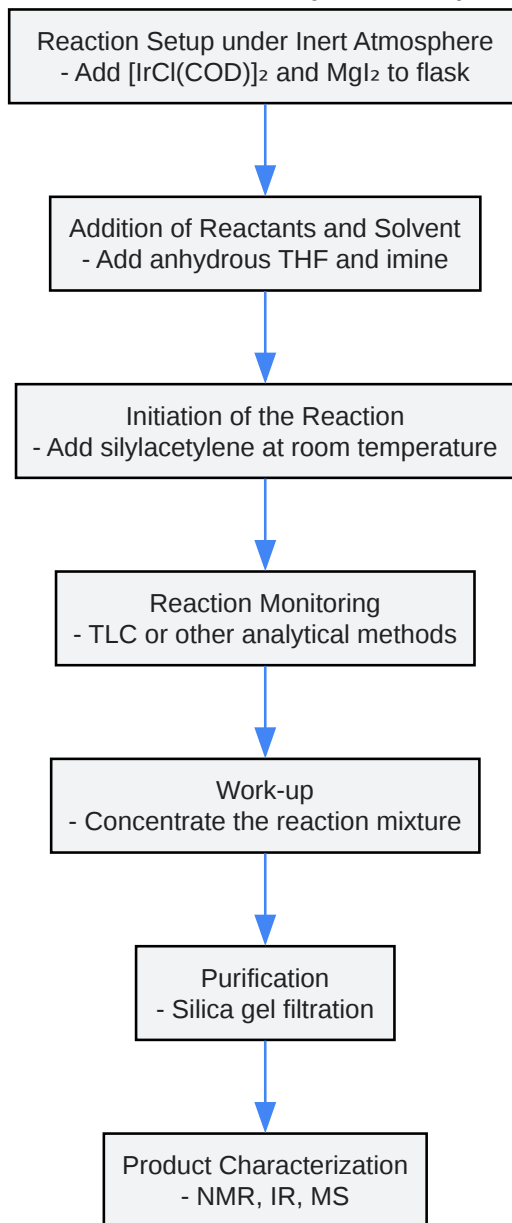
- **Reaction Setup:** Under an inert atmosphere, add the iridium catalyst precursor (e.g., $[\text{IrCl}(\text{COD})]_2$) and magnesium iodide (MgI_2) to a dry reaction flask equipped with a magnetic stir bar.
- **Solvent and Reactant Addition:** Add anhydrous THF to the flask, followed by the imine. Stir the mixture for a few minutes to ensure dissolution.
- **Initiation of Reaction:** Add the silylacetylene to the reaction mixture at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or another suitable analytical technique.

- **Work-up and Purification:** Upon completion, concentrate the reaction mixture under reduced pressure. The crude product can be purified by direct filtration through a short plug of silica gel, eluting with an appropriate solvent system (e.g., hexanes/ethyl acetate).
- **Characterization:** Characterize the purified propargylic amine product by standard analytical methods (NMR, IR, Mass Spectrometry).

Visualizations

Logical Workflow for the Iridium-Catalyzed Addition Reaction

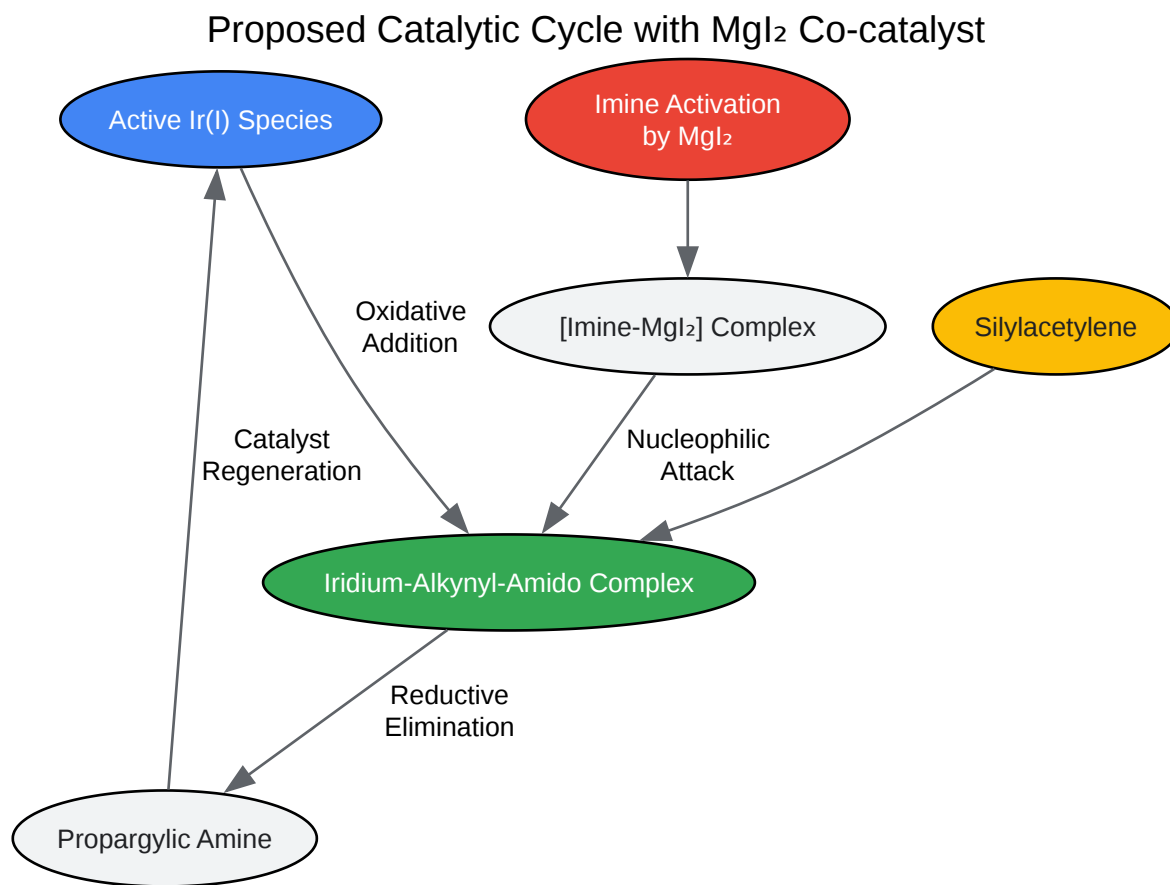
Experimental Workflow for Iridium-Catalyzed Propargylic Amine Synthesis



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Caption: A flowchart of the experimental procedure.

Proposed Role of MgI_2 in the Iridium Catalytic Cycle



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Caption: A diagram of the proposed catalytic cycle.

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References

- 1. MgI_2 as an Additive in Ir(I)-Catalyzed Addition of Silylacetylenes to Imines: Expeditious Synthesis of Propargylic Amines [organic-chemistry.org]
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